

Preparation of Carperitide Acetate Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: Carperitide acetate

Cat. No.: B13440673

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Introduction

Carperitide acetate, a synthetic analog of human atrial natriuretic peptide (ANP), is a 28-amino acid peptide that plays a crucial role in regulating blood pressure and electrolyte balance. It functions as a diuretic, natriuretic, and vasodilator.[1] In a research context, it is often used to investigate its effects on the endothelin receptor system, as it has been shown to inhibit endothelin-1 secretion in a dose-dependent manner.[2][3][4] Accurate and consistent preparation of **carperitide acetate** stock solutions is paramount for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **carperitide acetate** stock solutions.

Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation of a **carperitide acetate** stock solution.

| Parameter | Value | Source(s) |
|--|--|--------------|
| Molecular Weight | 3140.5 g/mol | [2][3][4][5] |
| Appearance | White to off-white powder/solid | [2][6][7] |
| Solvent | Water (H ₂ O) | [2][4][5] |
| Solubility in Water | ≥ 50 mg/mL (15.92 mM) | [2] |
| 60 mg/mL (19.1 mM) | [8] | |
| 100 mg/mL (31.84 mM) | [5] | |
| Recommended Stock Solution Concentration | 1 mM, 5 mM, 10 mM | [2] |
| Storage of Lyophilized Powder | -20°C for up to 3 years; -80°C for up to 2 years (sealed from moisture) | [2][3][5] |
| Storage of Stock Solution | -20°C for up to 1 month; -80°C for up to 6 months (sealed from moisture) | [2][3] |

Experimental Protocol

This protocol details the step-by-step procedure for preparing a **carperitide acetate** stock solution.

Materials:

- **Carperitide Acetate** (lyophilized powder)
- Sterile, nuclease-free water
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Sterile, filter-equipped pipette tips

- Vortex mixer
- Ultrasonic water bath (optional, but recommended)[5]
- 0.22 μm sterile syringe filter (optional, for sterilization of the final solution)[2]

Procedure:

- Equilibration: Before opening, allow the vial of lyophilized **carperitide acetate** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can affect the stability of the peptide.[9]
- Weighing: Carefully weigh the desired amount of **carperitide acetate** powder using a calibrated analytical balance in a clean, draft-free environment.
- Reconstitution:
 - Add the appropriate volume of sterile, nuclease-free water to the vial containing the lyophilized powder to achieve the desired stock solution concentration. Refer to the table below for example calculations.
 - For instance, to prepare a 10 mg/mL stock solution, dissolve 1 mg of **carperitide acetate** in 100 μL of water.
- Dissolution:
 - Gently vortex the vial to mix.
 - If the powder does not dissolve completely, sonication in an ultrasonic water bath for a few minutes is recommended to aid dissolution.[5] Visually inspect the solution to ensure it is clear and free of particulates.
- Sterilization (Optional): If the stock solution is intended for use in cell culture or other sterile applications, it can be filter-sterilized using a 0.22 μm syringe filter.[2]
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is crucial to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. [2][3][9] The volume of each aliquot should be appropriate for a single experiment.

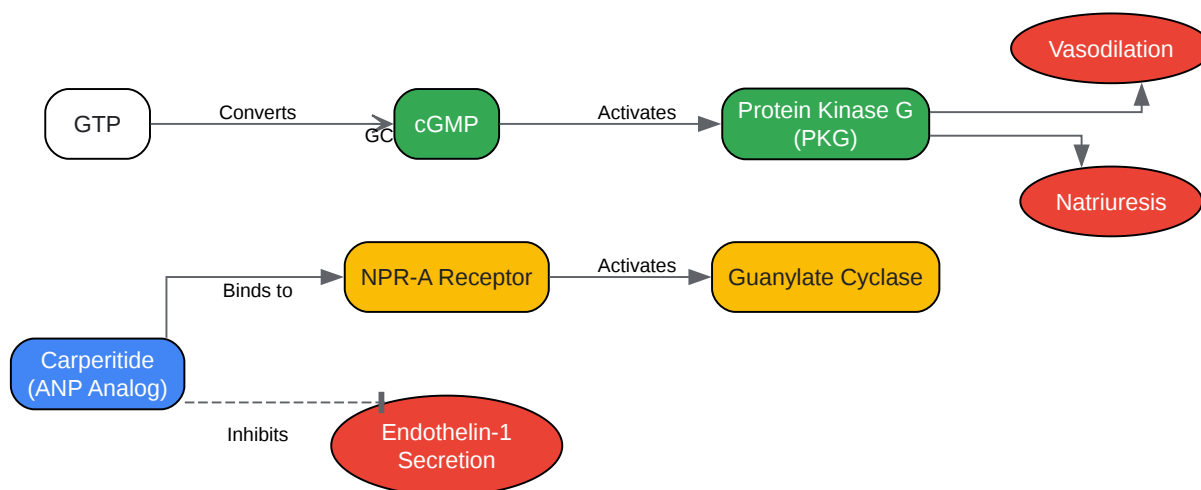
- Storage:
 - For short-term storage (up to 1 month), store the aliquots at -20°C.[2][3]
 - For long-term storage (up to 6 months), store the aliquots at -80°C.[2]
 - Ensure the storage containers are tightly sealed to prevent evaporation and contamination.[2] Avoid using frost-free freezers due to their temperature fluctuations.[9]

Stock Solution Calculation Examples:

| Desired Concentration | Mass of Carperitide Acetate | Volume of Water |
|-----------------------|-----------------------------|-----------------|
| 1 mM | 3.14 mg | 1 mL |
| 5 mM | 15.70 mg | 1 mL |
| 10 mM | 31.40 mg | 1 mL |
| 10 mg/mL | 10 mg | 1 mL |

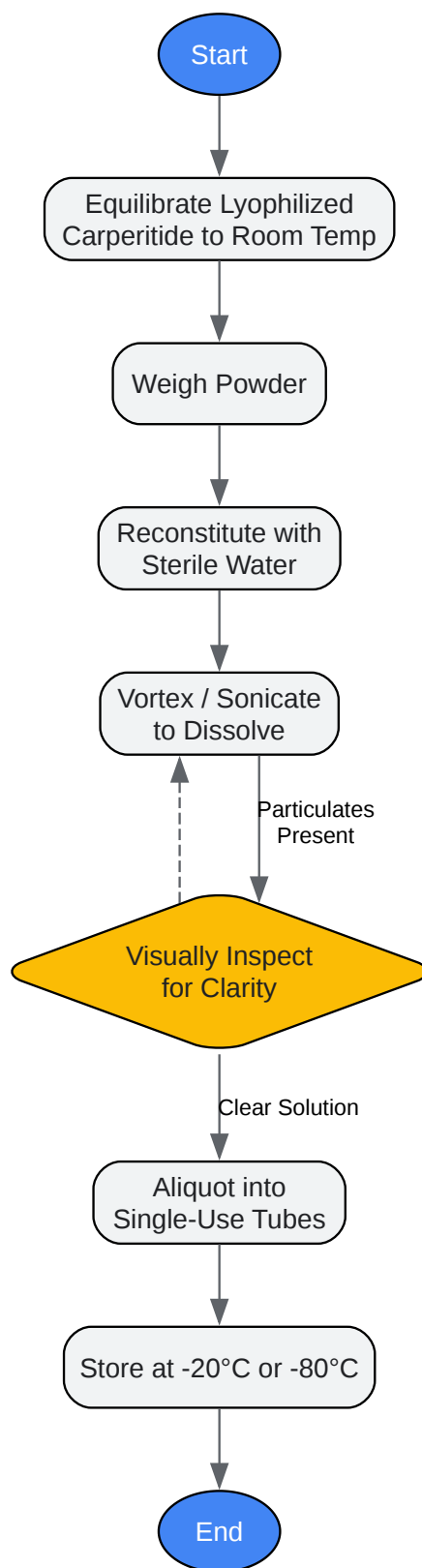
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the general signaling pathway affected by carperitide and the experimental workflow for preparing the stock solution.



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Caption: Carperitide signaling pathway.



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Caption: Workflow for carperitide stock solution preparation.

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